

H-Ala-Ala-Tyr-OH TFA: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Ala-Ala-Tyr-OH TFA*

Cat. No.: *B12420517*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the tripeptide **H-Ala-Ala-Tyr-OH TFA** offers a versatile tool for a range of applications, from fundamental biochemical assays to the development of novel therapeutics. This technical guide provides an in-depth overview of its properties, potential applications, and experimental considerations.

Supplier Information and Physicochemical Properties

H-Ala-Ala-Tyr-OH TFA is commercially available from various suppliers. The trifluoroacetic acid (TFA) salt form is common for synthetic peptides, often resulting from the purification process using high-performance liquid chromatography (HPLC). The presence of TFA can influence the peptide's net weight and solubility.

A summary of the key physicochemical properties of H-Ala-Ala-Tyr-OH and its TFA salt, as reported by various suppliers, is presented below.

| Property | H-Ala-Ala-Tyr-OH (Free Base) | H-Ala-Ala-Tyr-OH TFA | Supplier(s) |
|------------------------|---|--|--------------------------------|
| Molecular Formula | C ₁₅ H ₂₁ N ₃ O ₅ | C ₁₇ H ₂₂ F ₃ N ₃ O ₇ | MOLNOVA |
| Molecular Weight | 323.34 g/mol | 437.37 g/mol | MOLNOVA |
| Purity (by HPLC) | Not specified | >98% | MOLNOVA[1] |
| CAS Number (Free Base) | 67131-52-6 | Not available | MOLNOVA[1] |
| Appearance | Not specified | Lyophilized powder | General peptide characteristic |
| Solubility | Not specified | TFA salts generally enhance aqueous solubility[2] | General knowledge |
| Storage | Not specified | Store at -20°C for long-term stability[1] | MOLNOVA[1] |

Potential Research Applications

While specific literature on the biological activity of H-Ala-Ala-Tyr-OH is limited, its constituent amino acids and similar peptide structures suggest several promising areas of investigation:

- **Enzyme Substrate:** Peptides containing tyrosine are often substrates for protein kinases, which play crucial roles in cellular signaling. H-Ala-Ala-Tyr-OH could be utilized in high-throughput screening assays to identify novel kinase inhibitors or to characterize the substrate specificity of known kinases.
- **Neuroscience Research:** The presence of tyrosine, a precursor to neurotransmitters like dopamine and norepinephrine, suggests a potential role in neurological processes.[3] Related dipeptides have been explored for their applications in neuroscience studies.[4]
- **Antioxidant Studies:** The phenolic hydroxyl group of tyrosine can act as a scavenger of reactive oxygen species.[5] Therefore, H-Ala-Ala-Tyr-OH could be investigated for its potential antioxidant properties in various biological systems.

- **Peptide Synthesis:** This tripeptide can serve as a building block for the synthesis of longer, more complex peptides with potential therapeutic applications.[3]

Experimental Protocols

The following are generalized experimental protocols that can be adapted for the use of **H-Ala-Ala-Tyr-OH TFA** in a research setting.

General Peptide Handling and Reconstitution

For optimal results, it is crucial to handle and store the peptide correctly.

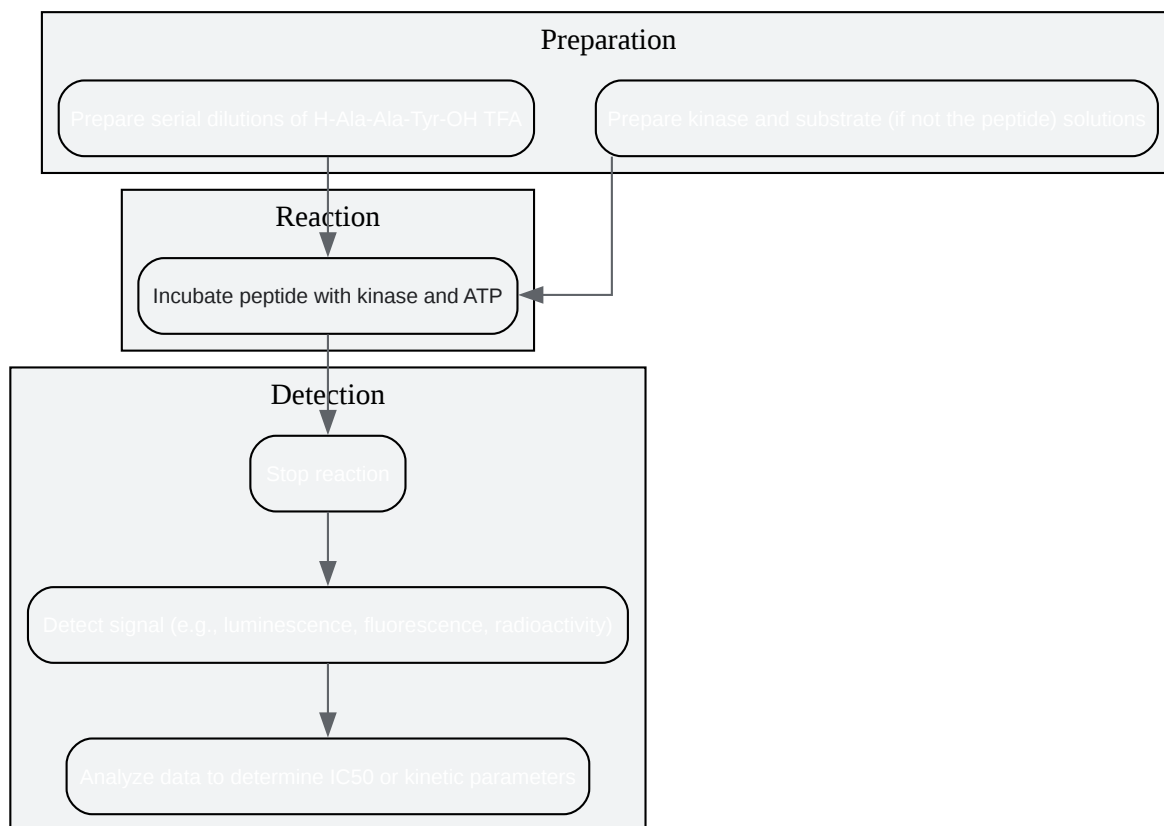


[Click to download full resolution via product page](#)

Caption: General workflow for handling and reconstituting lyophilized peptides.

In Vitro Kinase Assay

This protocol outlines a basic workflow for screening the effect of H-Ala-Ala-Tyr-OH as a potential kinase substrate or inhibitor.

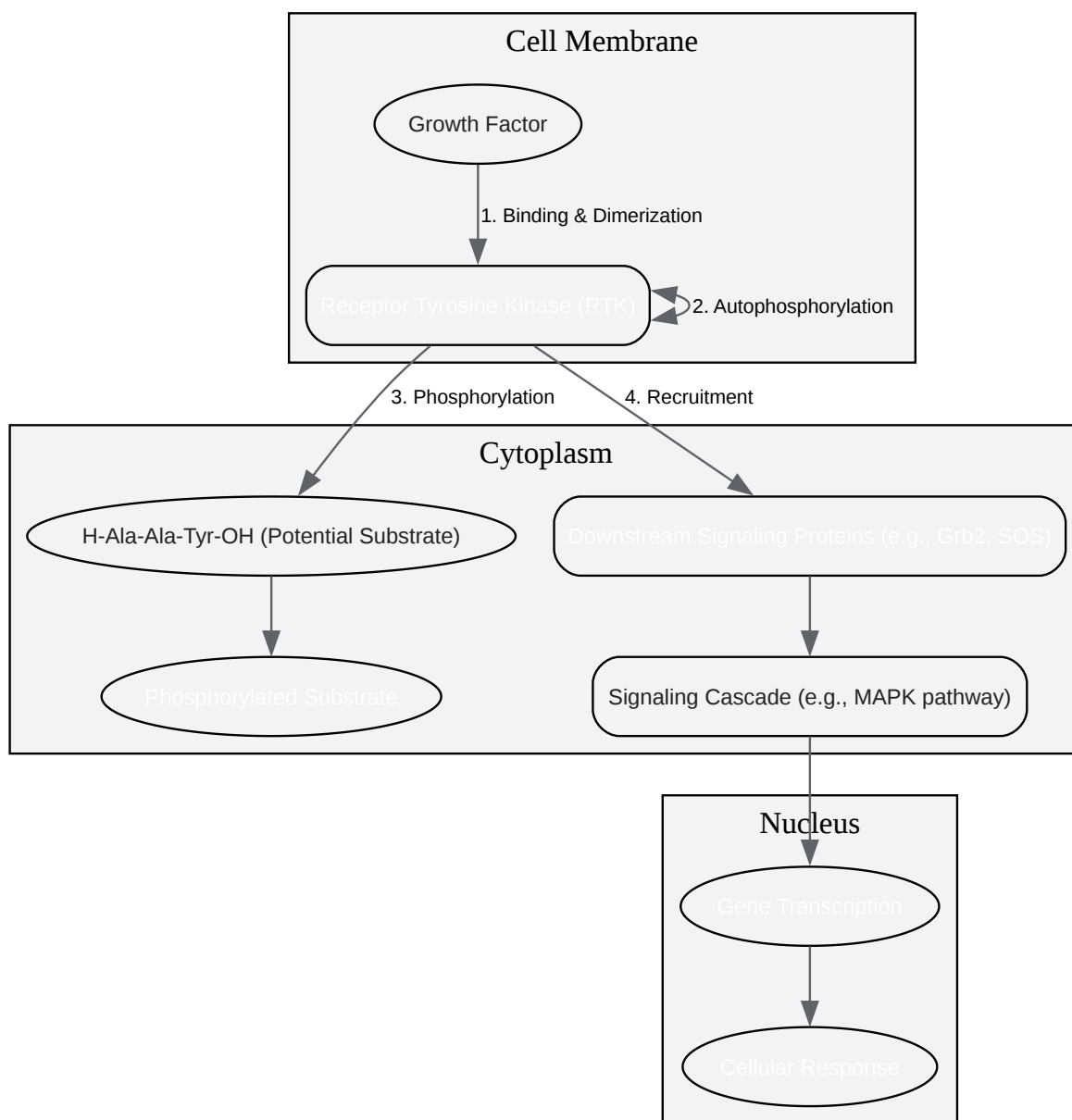


[Click to download full resolution via product page](#)

Caption: A generalized workflow for an in vitro kinase assay using a peptide.

Signaling Pathway Considerations

While the specific signaling pathways involving H-Ala-Ala-Tyr-OH are not yet elucidated, its structure suggests potential involvement in pathways regulated by tyrosine phosphorylation. Tyrosine kinases are key components of numerous signaling cascades that control cell growth, proliferation, differentiation, and survival.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H-Ala-Ala-Tyr-OH (TFA) (67131-52-6 free base) | MOLNOVA [molnova.com]
- 2. novoprolabs.com [novoprolabs.com]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Tyrosine-Rich Peptides as a Platform for Assembly and Material Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [H-Ala-Ala-Tyr-OH TFA: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12420517#h-ala-ala-tyr-oh-tfa-supplier-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com